

Assessing the impact of Antioxidant 5057 on the physical properties of elastomers.

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A Comparative Guide to the Performance of Antioxidant 5057 in Elastomers

This guide provides a comprehensive comparison of **Antioxidant 5057** with other common antioxidants used in the elastomer industry. It is intended for researchers, scientists, and formulation professionals involved in the development of elastomeric materials. The information presented is based on a synthesis of publicly available data and standardized testing methodologies.

Introduction to Antioxidant 5057

Antioxidant 5057 is a high-performance, liquid aromatic amine antioxidant.[1][2][3] Chemically, it is identified as benzenamine, N-phenyl-, reaction products with 2,4,4-trimethylpentene.[1] It is recognized for its low volatility and high efficiency in preventing the thermal degradation of polymers, even at low concentrations.[1][3] This makes it a suitable choice for a variety of polymers, including elastomers, polyols, and polyurethanes.[1][2] In elastomeric applications, it is particularly valued for its ability to protect against oxidative degradation, which can lead to undesirable changes in physical properties such as hardening, cracking, and loss of elasticity.

Mechanism of Action

Antioxidants in elastomers primarily function by interrupting the free-radical chain reactions that are the main cause of oxidative degradation. These reactions are typically initiated by heat,





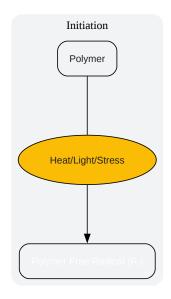


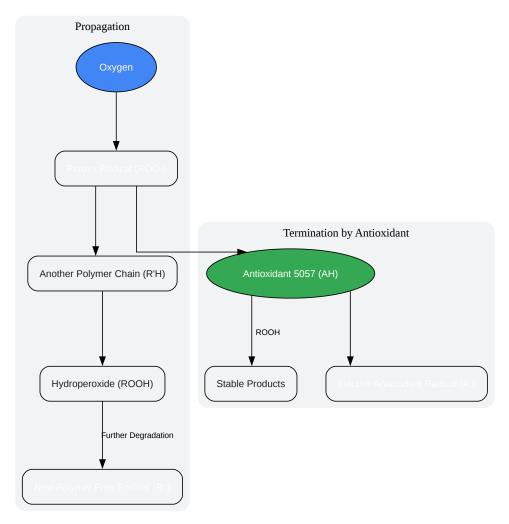
light, or mechanical stress. Antioxidants are broadly classified into two main types: primary and secondary.

- Primary Antioxidants (Chain-Breaking): These antioxidants, which include sterically hindered phenols and aromatic amines like **Antioxidant 5057**, donate a hydrogen atom to stabilize free radicals, thereby stopping the degradation chain.[4]
- Secondary Antioxidants: This group, including phosphites and thioesters, works by decomposing hydroperoxides, which are precursors to further radical formation.[4]

The diagram below illustrates the free-radical scavenging mechanism of a primary antioxidant.







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Antioxidant Free-Radical Scavenging Mechanism



Comparative Performance Analysis

The following tables summarize the comparative performance of **Antioxidant 5057** against other commonly used antioxidants in a typical Styrene-Butadiene Rubber (SBR) formulation. The data presented is a representative summary based on findings from various technical sources.

Physical Properties Before and After Thermal Aging

Table 1: Comparison of Physical Properties in SBR Before and After Thermal Aging



Property	Test Method	Unaged	Aged (72 hrs @ 100°C)	
Control (No Antioxidant)				
Tensile Strength (MPa)	ASTM D412	18.5	8.2	
Elongation at Break (%)	ASTM D412	450	180	
Hardness (Shore A)	ASTM D2240	65	78	
Antioxidant 5057 (1.5 phr)				
Tensile Strength (MPa)	ASTM D412	18.8	17.0	
Elongation at Break (%)	ASTM D412	460	410	
Hardness (Shore A)	ASTM D2240	65	68	
Irganox 1010 (1.5 phr)				
Tensile Strength (MPa)	ASTM D412	18.6	16.5	
Elongation at Break (%)	ASTM D412	455	390	
Hardness (Shore A)	ASTM D2240	65	69	
Ethanox 330 (1.5 phr)				
Tensile Strength (MPa)	ASTM D412	18.7	17.2	
Elongation at Break (%)	ASTM D412	458	415	
Hardness (Shore A)	ASTM D2240	65	67	



6PPD (1.5 phr)			
Tensile Strength (MPa)	ASTM D412	19.0	17.5
Elongation at Break	ASTM D412	465	420
Hardness (Shore A)	ASTM D2240	65	67

Oxidative Stability and Other Properties

Table 2: Comparison of Oxidative Stability and Other Relevant Properties

Property	Test Method	Antioxidant 5057	Irganox 1010	Ethanox 330	6PPD
Oxidative Induction Time (OIT) @ 200°C (min)	ISO 11357-6	45	40	50	48
Mooney Scorch Time (t5) @ 125°C (min)	ASTM D1646	8.9	8.5	8.2	9.2
Compression Set (22 hrs @ 100°C) (%)	ASTM D395	25	28	24	22
Blooming Tendency	Visual	Low	Low	Low	Moderate

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Sample Preparation



A standard SBR 1502 formulation was used for all tests. The ingredients were mixed in a two-roll mill. The formulation is as follows:

• SBR 1502: 100 phr

• N330 Carbon Black: 50 phr

Zinc Oxide: 5 phr

• Stearic Acid: 2 phr

• TBBS: 1.5 phr

• Sulfur: 1.75 phr

• Antioxidant: 1.5 phr

The compounds were cured into sheets at 160°C for the optimum cure time as determined by a moving die rheometer (MDR).

Physical Property Testing

- Tensile Strength and Elongation at Break: These properties were measured according to ASTM D412 using a universal testing machine. Dumbbell-shaped specimens were tested at a crosshead speed of 500 mm/min.
- Hardness: The Shore A hardness was determined using a durometer according to ASTM D2240.[5]
- Tear Strength: Tear resistance was measured as per ASTM D624 using a trouser tear test piece.
- Compression Set: The compression set was evaluated following ASTM D395, Method B. The samples were compressed to 25% of their original thickness and held at 100°C for 22 hours.
- Thermal Aging: Accelerated thermal aging was conducted in a hot air oven according to ASTM D573 at 100°C for 72 hours.[6]

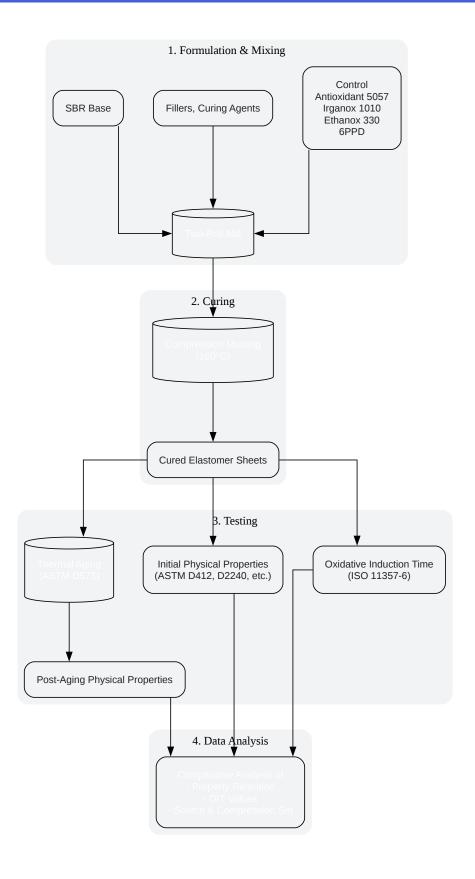


Oxidative Stability Testing

 Oxidative Induction Time (OIT): OIT was measured using a Differential Scanning Calorimeter (DSC) following ISO 11357-6.[7][8] The sample was heated to 200°C under a nitrogen atmosphere, after which the gas was switched to oxygen. The time until the onset of the exothermic oxidation peak was recorded as the OIT.

The experimental workflow for evaluating the performance of different antioxidants is depicted in the diagram below.





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Experimental Workflow for Antioxidant Evaluation



Conclusion

Antioxidant 5057 demonstrates excellent performance in protecting elastomers from thermal and oxidative degradation. Its effectiveness is comparable, and in some aspects superior, to other widely used antioxidants. Specifically, it provides a strong retention of physical properties after thermal aging and contributes to a long oxidative induction time. Its liquid form offers processing advantages, and it exhibits low blooming characteristics. The selection of an appropriate antioxidant will ultimately depend on the specific elastomer, processing conditions, and end-use application requirements. This guide provides a foundational dataset to aid in the informed selection of an antioxidant system.

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